

Crystal Structure of Naphthalene-1,5-diamine: A Technical Guide

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Compound of Interest

Compound Name: Naphthalene-1,5-diamine-15N2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the crystal structure of Naphthalene-1,5-diamine. It includes a summary of its crystallographic data, detailed experimental protocols for structure determination, and a discussion of its known biological activities. This document is intended to serve as a comprehensive resource for researchers and professionals working with this compound.

Crystallographic Data

The crystal structure of Naphthalene-1,5-diamine has been determined by single-crystal X-ray diffraction. The compound crystallizes in a monoclinic system with the space group $P2_1/c$.^[1] A key feature of its crystal structure is the presence of one and a half molecules in the asymmetric unit; one molecule is in a general position, while the other is located on an inversion center.^[2] The dihedral angle between the planes of these two independent molecules is $73.30(4)^\circ$.^[2]

The crystallographic data is summarized in the table below.

| Parameter | Value |
|------------------|--|
| Chemical Formula | C ₁₀ H ₁₀ N ₂ |
| Molecular Weight | 158.20 g/mol |
| Crystal System | Monoclinic |
| Space Group | P2 ₁ /c[1] |
| a | 5.1790 Å[3] |
| b | 11.0081 Å[3] |
| c | 21.238 Å[3] |
| α | 90 °[3] |
| β | 90.679 °[3] |
| γ | 90 °[3] |
| Volume | 1210.7 Å ³ [1] |
| Z | 6[1] |
| Temperature | 296 K[2] |
| Radiation | Mo Kα (λ = 0.71073 Å) |
| R-factor | 0.081[3] |

Experimental Protocols

The determination of the crystal structure of Naphthalene-1,5-diamine involves several key steps, from crystal growth to data analysis. While the specific details for the seminal study by Bernès et al. are not fully available, the following protocol for a co-crystal of Naphthalene-1,5-diamine provides a representative experimental workflow.

Crystal Growth

Single crystals of Naphthalene-1,5-diamine suitable for X-ray diffraction can be grown by slow evaporation of a solution. For instance, red cuboid crystals of a phenazine–naphthalene-1,5-

diamine–water (1/1/2) co-crystal were obtained by dissolving phenazine and naphthalene-1,5-diamine in acetone and allowing the solvent to evaporate slowly.[4]

X-ray Diffraction Data Collection

A single crystal is mounted on a goniometer head. Data collection is typically performed on a diffractometer equipped with a CCD area detector using graphite-monochromated Mo K α radiation. The crystal is kept at a constant temperature, for example, 296 K, during data collection.[2]

Structure Solution and Refinement

The crystal structure is solved using direct methods and refined by full-matrix least-squares on F². All non-hydrogen atoms are refined anisotropically. Hydrogen atoms can be located in a difference Fourier map and refined isotropically, or they can be placed in calculated positions and refined using a riding model.[4]

Signaling Pathways and Biological Activity

Current scientific literature does not indicate a direct role for Naphthalene-1,5-diamine in specific signaling pathways. However, the compound and its derivatives have been studied for their biological activities.

Naphthalene-1,5-diamine itself has been noted for its antioxidant properties.[5] A study on a mono-pyroglutanilide derivative of Naphthalene-1,5-diamine demonstrated that chemical modification can modulate its electronic distribution, suppressing pro-oxidant properties while retaining mild antioxidant activity.[5] This suggests potential for developing derivatives with tailored biological activities.

Furthermore, various naphthalene derivatives have been investigated for their anti-inflammatory and anticancer activities.[6][7] For example, naphthalimide-diamine conjugates have been synthesized and shown to exhibit potent antitumor activity, with some compounds capable of inducing apoptosis and blocking the cell cycle in cancer cell lines.[8] These activities are often attributed to the ability of the naphthalene moiety to intercalate into DNA.[8]

It is important to note that Naphthalene-1,5-diamine is also classified as a carcinogenic agent.[9]

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the determination of a crystal structure.



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Experimental workflow for crystal structure determination.

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